

Butopyronoxyl degradation products analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

Get Quote

Butopyronoxyl: Identification & Properties

This section provides the fundamental chemical information for **Butopyronoxyl**, which is essential for researchers to identify the substance correctly in an experimental context.

Table 1: Substance Identification

Attribute	Details
Chemical Name	Butopyronoxyl [1] [2]
CAS Number	532-34-3 [1] [2] [3]
EC Number	208-535-3 [1] [2]
Synonyms	Indalone, Butylmesityl oxide oxalate [2] [3]
Molecular Formula	C ₁₂ H ₁₈ O ₄ [1] [2] [3]
Molecular Weight	226.27 g/mol [1] [2] [3]
IUPAC Name	butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate [1]

Table 2: Physicochemical Properties

Property	Value / Description	Source
Physical State	Pale orange-red to yellow liquid with an aromatic odor [1] [2]	[1] [2]
Density	1.054 g/mL at 25 °C [1] [2] [3]	[1] [2] [3]
Melting Point	~25°C [1] [3]	[1] [3]
Boiling Point	248 - 270°C [1] [2] [3]	[1] [2] [3]
Flash Point	157 °C (closed cup) [1] [2]	[1] [2]
Water Solubility	~275 mg/L at 20 °C (moderate) [1]	[1]
log P (Octanol-Water)	2.42 (indicates low potential for bioaccumulation) [1]	[1]

Frequently Asked Questions (FAQs)

Q1: What is the primary application and regulatory status of Butopyronoxyl? Butopyronoxyl is an insect repellent effective against biting insects such as ticks, flies, gnats, and mosquitoes. It is typically applied to human skin, fabric, and clothing. According to regulatory databases, it is **not approved** under the European Union's EC Regulation 1107/2009 [1].

Q2: What are the key safety hazards when handling Butopyronoxyl? Butopyronoxyl is classified as a hazardous substance. Key safety considerations include [2]:

- **Combustibility:** It is combustible when exposed to heat or flame.
- **Decomposition:** When heated, it decomposes and emits acrid smoke and irritating fumes.
- **Stability:** It is reasonably stable in air but is slowly affected by light.
- **Health Effects:** The acute oral LD₅₀ in rats is 7400 mg/kg, indicating moderate toxicity [1]. Always refer to the full Safety Data Sheet (SDS) before use.

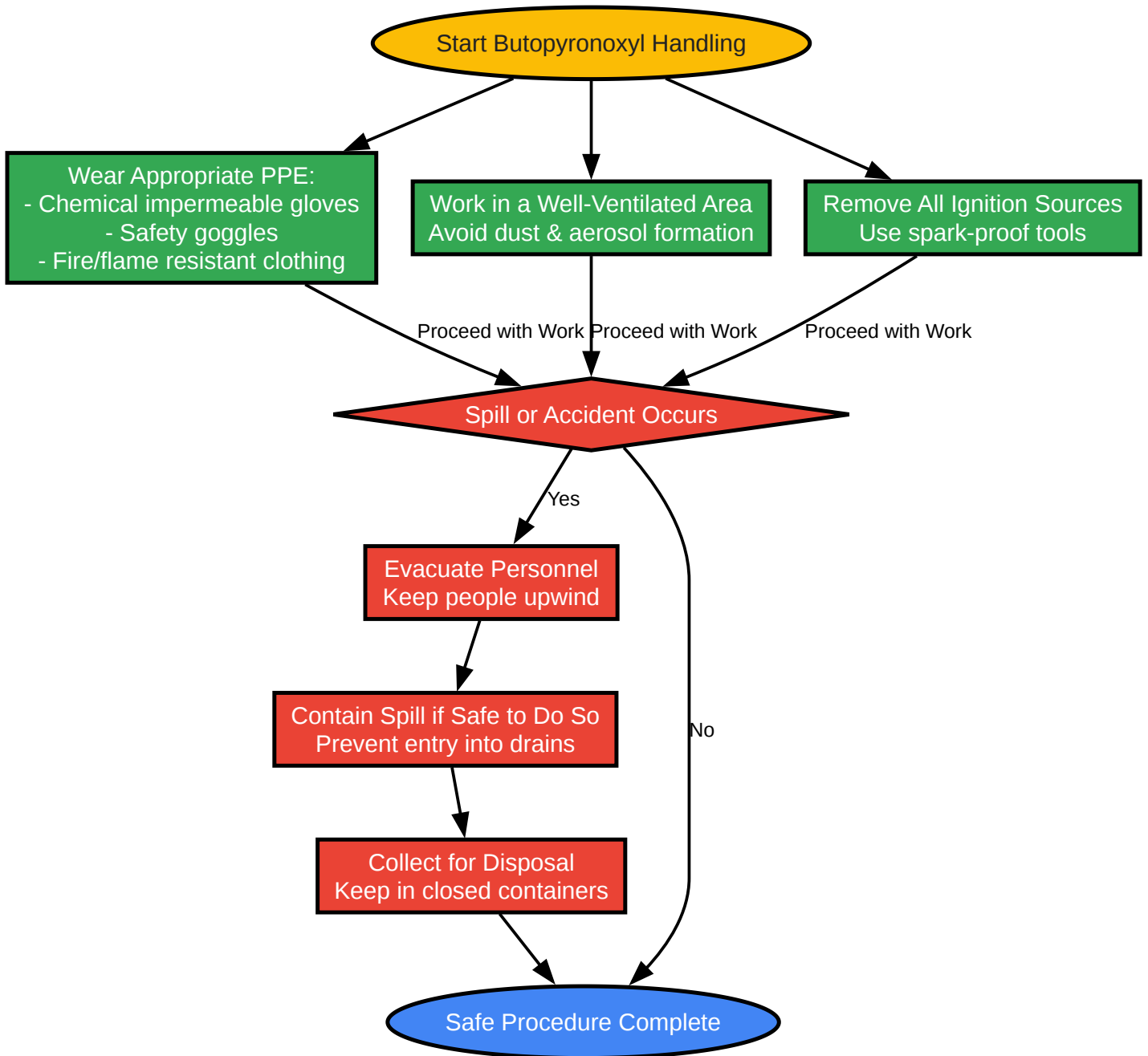
Q3: What is known about the environmental fate of Butopyronoxyl? Available data is limited, but estimates provide insight into its environmental behavior [1] [2]:

- **Mobility in Soil:** It is expected to have **very high mobility** in soil, meaning it can potentially leach into groundwater.

- **Bioconcentration Potential:** The estimated bioconcentration factor (BCF) of 15 suggests a **low potential** for accumulation in aquatic organisms.

Experimental Handling & Safety Protocol

The following workflow outlines the critical steps for safely handling and managing accidental releases of **Butopyronoxyl** in the laboratory, based on safety data sheet information [2].



[Click to download full resolution via product page](#)

Diagram 1: Experimental safety and spill response workflow for **Butopyronoxyl**.

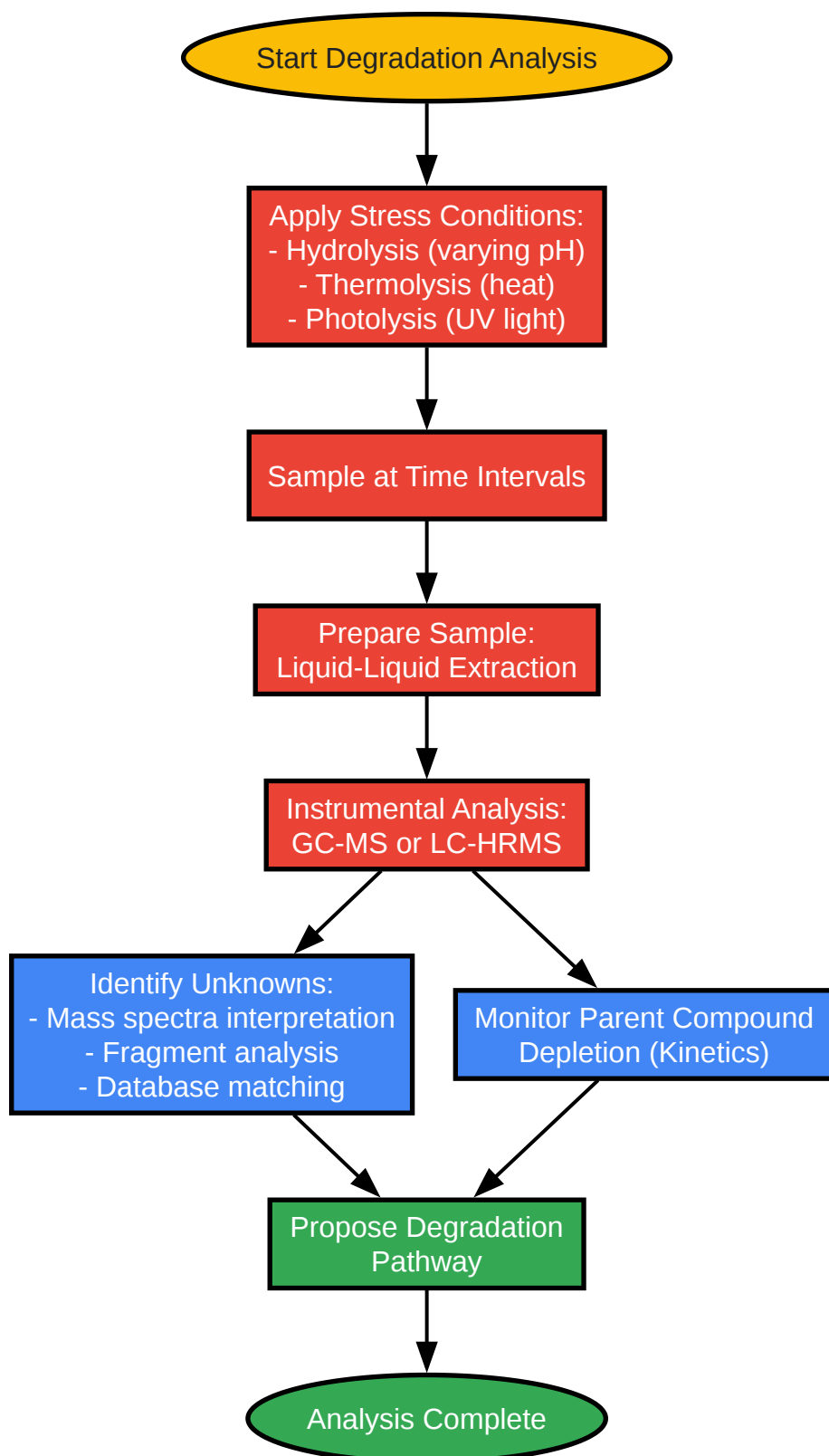
First Aid Measures:

- **Inhalation:** Move the victim to fresh air. Administer oxygen if breathing is difficult and seek immediate medical attention [2].

- **Skin Contact:** Remove contaminated clothing immediately and wash the skin with plenty of soap and water. Consult a doctor [2].
- **Eye Contact:** Rinse the eyes with pure water for at least 15 minutes and consult a doctor [2].
- **Ingestion:** Rinse the mouth with water. **Do not induce vomiting.** Seek immediate medical attention [2].

Proposed Methodology for Degradation Product Analysis

Since specific degradation pathways for **Butopyronoxyl** are not documented in the available literature, the following is a generalized experimental workflow for conducting a degradation study. This protocol is based on standard analytical chemistry practices and the known properties of the substance.



Click to download full resolution via product page

Diagram 2: Proposed workflow for analyzing *Butopyronoxyl* degradation products.

Detailed Experimental Protocol:

- **Forced Degradation Studies:**

- **Acidic and Basic Hydrolysis:** Prepare solutions of **Butopyronoxyl** in relevant buffers (e.g., pH 3, 7, and 9). The solubility of **Butopyronoxyl** is approximately 275 mg/L in water [1], so co-solvents like alcohol may be needed [2]. Heat the solutions (e.g., at 60-80°C) and sample them at various time intervals (e.g., 24, 48, 96 hours).
- **Oxidative Degradation:** Expose a solution of **Butopyronoxyl** to oxidants such as 3% hydrogen peroxide at room temperature.
- **Photodegradation:** Expose solid **Butopyronoxyl** and its solutions to UV light (e.g., in a photostability chamber). Note that the substance is known to be "slowly affected by light" [2].
- **Thermal Degradation:** Heat the neat substance at a temperature above its melting point (e.g., 50-100°C) and monitor for changes.

- **Sample Preparation and Analysis:**

- **Extraction:** Given the compound's miscibility with organic solvents like chloroform and ether [2], use liquid-liquid extraction to isolate the parent compound and its degradation products from aqueous stress-testing matrices.
- **Analysis by GC-MS or LC-HRMS:**
 - **Gas Chromatography-Mass Spectrometry (GC-MS)** is suitable due to the compound's thermal stability (Boiling point: 248-270°C) [3].
 - **Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS)** is preferred for non-volatile or thermally labile degradation products. HRMS provides accurate mass measurements for determining the elemental composition of unknown degradants.

- **Data Interpretation:**

- Monitor the depletion of the **Butopyronoxyl** peak over time to study degradation kinetics.
- Identify unknown degradation products by interpreting their mass spectra, analyzing fragmentation patterns, and proposing plausible structures based on the parent compound's chemistry.

Troubleshooting Common Experimental Challenges

- **Challenge: Low recovery during extraction from aqueous solutions.**

- **Solution:** The estimated high soil mobility ($K_{oc} = 10$) [2] suggests high water solubility. Optimize the extraction protocol by using solvents like chloroform or ether, in which **Butopyronoxyl** is miscible [2], and consider adjusting the pH.
- **Challenge: Inconclusive identification of degradation products via MS.**
 - **Solution:** Use high-resolution mass spectrometry (HRMS) to obtain precise molecular formulas. Compare the proposed degradation pathways with those of structurally similar compounds.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Butopyronoxyl [sitem.herts.ac.uk]
2. - Safety Data Sheet BUTOPYRONOXYL [chemicalbook.com]
3. | 532-34-3 BUTOPYRONOXYL [chemicalbook.com]

To cite this document: Smolecule. [Butopyronoxyl degradation products analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573625#butopyronoxyl-degradation-products-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com